

# Technical Guide: 1-Ethoxyhexane (CAS: 5756-43-4)

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## Compound of Interest

Compound Name: 1-Ethoxyhexane

Cat. No.: B1202549

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Ethoxyhexane** (CAS: 5756-43-4), a versatile alkyl ether. This document consolidates key physical and chemical properties, spectroscopic data, synthesis protocols, and safety information to support its application in research and development.

## Chemical Identity and Properties

**1-Ethoxyhexane** is an organic compound with the chemical formula  $C_8H_{18}O$ . It is also known as ethyl hexyl ether.<sup>[1][2][3]</sup> This compound consists of an ethyl group and a hexyl group linked by an ether bond.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **1-Ethoxyhexane** are summarized in the table below, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	[1][2][3][4][5]
Molecular Weight	130.23 g/mol	[1][2][4][5]
CAS Registry Number	5756-43-4	[1][2][4][5]
Alternate CAS Number	70879-83-3	[1]
Density	0.772 - 0.78 g/cm <sup>3</sup>	[1][4][6]
Boiling Point	135.5 - 142 °C	[1][4]
Melting Point	-94 °C (estimate)	[4][5]
Flash Point	31.2 °C	[4][5]
Refractive Index	1.4008 - 1.404	[4][6][7]
Vapor Pressure	9.52 mmHg at 25°C	[5][8]
Solubility	Limited solubility in water; soluble in organic solvents.	[1]
LogP	2.60320	[4][5]
SMILES	CCCCCOC	[1]
InChI Key	ZXHQLEQLZPJIFG- UHFFFAOYSA-N	[1][2][9]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Ethoxyhexane**.

### Mass Spectrometry

The mass spectrum of **1-Ethoxyhexane** provides valuable information about its fragmentation pattern. The molecular ion peak (M<sup>+</sup>) is observed at m/z 130, though its intensity is very low.[1]  
The base peak is typically found at m/z 73.[1]

### Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed spectra are not provided in the search results, the expected  $^1\text{H}$  NMR spectrum of **1-Ethoxyhexane** would show characteristic signals for the ethoxy and hexyl groups. The methylene protons of the ethoxy group adjacent to the oxygen atom are expected to appear downfield.

## Infrared (IR) Spectroscopy

The IR spectrum of **1-Ethoxyhexane** is characterized by a strong C-O stretching vibration, which is typical for ethers and appears in the region of  $1050\text{-}1150\text{ cm}^{-1}$ .<sup>[1]</sup>

## Synthesis Protocols

**1-Ethoxyhexane** can be synthesized through various methods, primarily based on the Williamson ether synthesis.

### Synthesis from n-Hexyl Alcohol and Ethyl Iodide

This method involves the reaction of sodium hexoxide with ethyl iodide.

Experimental Protocol:

- **Preparation of Sodium Hexoxide:** In a two-necked round-bottom flask equipped with a reflux condenser and a dropping funnel, add 249.5 mL (204 g) of dry n-hexyl alcohol.<sup>[10]</sup> Gradually add 5.75 g of clean sodium in small pieces.<sup>[10]</sup> The mixture is heated under reflux until all the sodium has reacted, which takes approximately 2 hours.<sup>[10]</sup>
- **Reaction with Ethyl Iodide:** To the resulting sodium hexoxide solution, add 20 mL (39 g) of ethyl iodide dropwise from the dropping funnel.<sup>[10]</sup> A precipitate of sodium iodide will form.<sup>[10]</sup>
- **Reflux:** Gently reflux the mixture for 2 hours.<sup>[10]</sup>
- **Distillation and Purification:** Rearrange the apparatus for distillation and collect the crude ether at  $143\text{-}148\text{ }^{\circ}\text{C}$ .<sup>[10]</sup> For further purification, the distillate can be refluxed with an excess of sodium to remove any unreacted n-hexyl alcohol, followed by a final distillation to yield pure **1-Ethoxyhexane** boiling at  $140\text{-}143\text{ }^{\circ}\text{C}$ .<sup>[10]</sup>

## Synthesis from Sodium, n-Hexyl Alcohol, and Ethyl Iodide (Alternative)

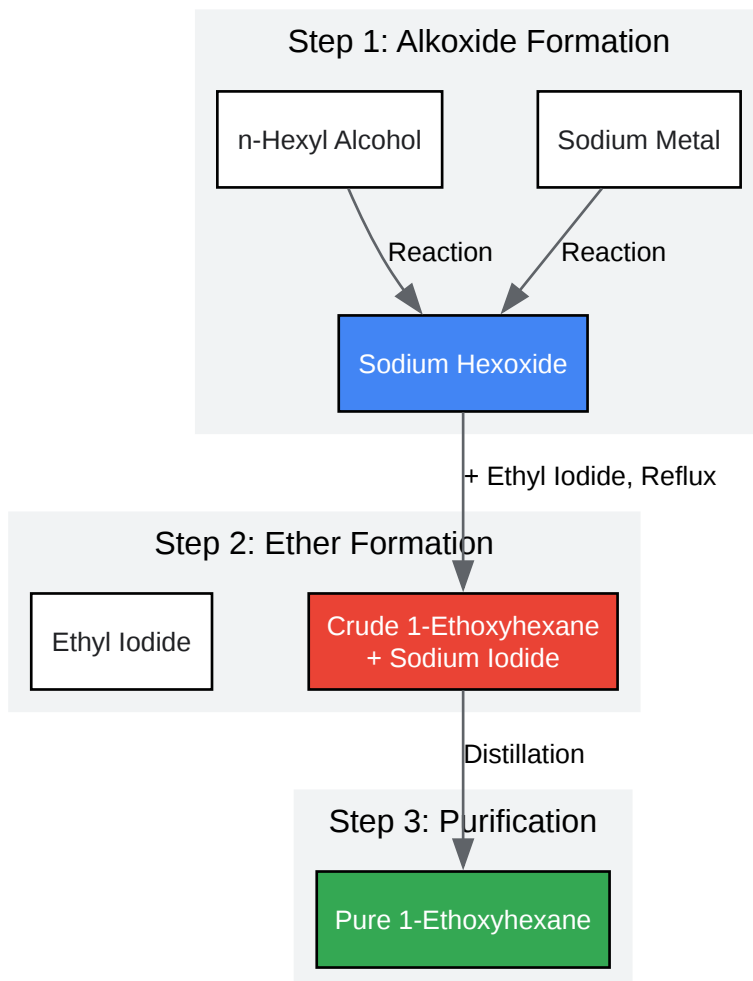
This protocol provides an alternative approach with specified molar ratios.

### Experimental Protocol:

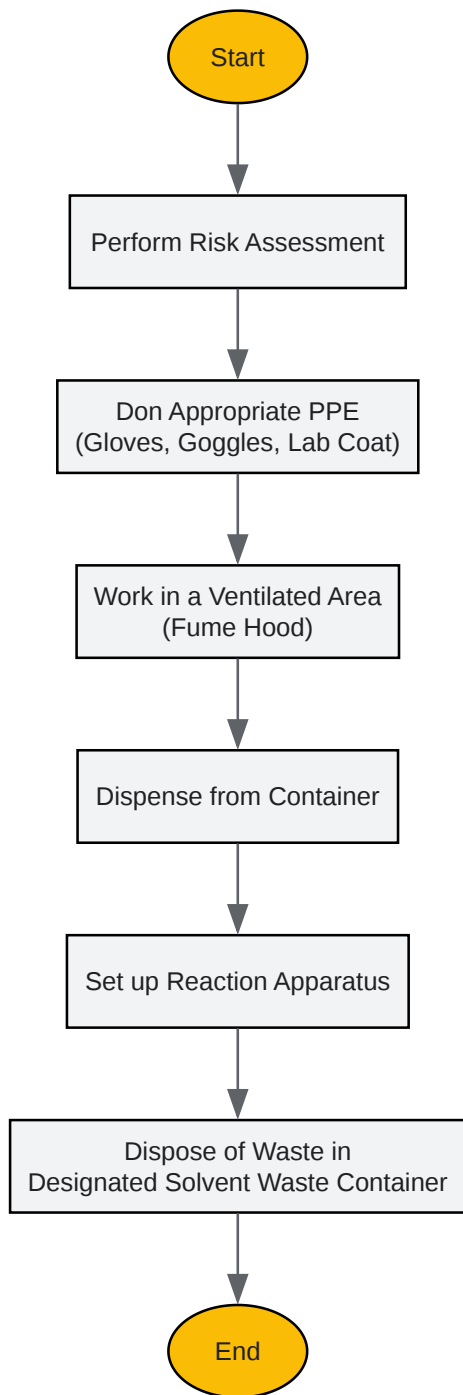
- **Alkoxide Formation:** Prepare an alkoxide solution from 0.25 gram-equivalent of metallic sodium and 1.2 moles of absolute n-hexyl alcohol in a three-necked flask fitted with a stirrer and reflux condenser.<sup>[7]</sup>
- **Ether Formation:** Add 0.2 moles of ethyl iodide (or ethyl bromide) to the alkoxide solution.<sup>[7]</sup>
- **Reflux:** Heat the mixture under reflux with stirring for 5 hours, ensuring the exclusion of moisture.<sup>[7]</sup>
- **Work-up and Purification:** Distill the reaction product directly with stirring until the boiling point of n-hexyl alcohol (156 °C) is reached.<sup>[7]</sup> The distillate, containing both the ether and unreacted alcohol, is then fractionally distilled using a 30-cm Vigreux column.<sup>[7]</sup> Collect fractions and monitor the refractive index to identify the pure ether fractions, which are then combined and redistilled over sodium.<sup>[7]</sup> This method reports a yield of 80%.<sup>[7]</sup>

## Synthesis Workflow Diagram

## Synthesis of 1-Ethoxyhexane via Williamson Ether Synthesis



## Safe Handling Workflow for 1-Ethoxyhexane

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